

# Evolutionary Conservation of the CCN Protein Family: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 9-CCN

Cat. No.: B12371739

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

## Introduction

The CCN (Cellular Communication Network) family of proteins, comprising six distinct members (CCN1-6), represents a class of matricellular proteins crucial for regulating a multitude of cellular processes.<sup>[1]</sup> These secreted, cysteine-rich proteins are characterized by their conserved modular structure, which dictates their interactions with a wide array of signaling molecules, including integrins, growth factors, and components of the extracellular matrix (ECM).<sup>[2][3]</sup> This guide provides a comprehensive overview of the evolutionary conservation of the CCN protein family, detailing their sequence and structural similarities across species, conserved functions, and the signaling pathways they modulate. The information is presented to support further research and therapeutic development targeting this important protein family.

## The CCN Protein Family: Members and Domain Architecture

The CCN family in vertebrates consists of six members, originally named based on the first three identified: CYR61 (Cysteine-Rich Angiogenic Inducer 61, or CCN1), CTGF (Connective Tissue Growth Factor, or CCN2), and NOV (Nephroblastoma Overexpressed, or CCN3).<sup>[1][4]</sup> The subsequent members, WISP1, WISP2, and WISP3, are now designated as CCN4, CCN5, and CCN6, respectively.<sup>[1]</sup>

A defining feature of the CCN family is their conserved multi-domain structure. With the exception of CCN5, which lacks the C-terminal (CT) domain, all members possess four distinct structural modules:

- IGFBP-like domain (Insulin-like Growth Factor Binding Protein-like): Shows homology to the N-terminal domain of IGFBPs.[5]
- VWC domain (von Willebrand factor type C repeat): Mediates protein-protein interactions and oligomerization.
- TSP-1 domain (Thrombospondin type 1 repeat): Involved in binding to sulfated glycans and matrix proteins.[5]
- CT domain (C-terminal cysteine knot): Contains a cysteine knot motif found in many growth factors and is crucial for dimerization and receptor binding.[6]

The genomic organization of CCN genes is also highly conserved, with each of the four domains typically encoded by a separate exon, suggesting an evolutionary origin through exon shuffling.[4]

## Quantitative Analysis of Evolutionary Conservation

The structural and functional importance of CCN proteins is underscored by their significant conservation across vertebrate species.

## Sequence Homology

The amino acid sequences of CCN proteins show a high degree of conservation, particularly within the functional domains.

Table 1: Approximate Amino Acid Sequence Identity and Similarity of Human CCN Proteins

Comparison	Sequence Identity (%)	Sequence Similarity (%)
CCN1 vs CCN2	~50	~65
CCN1 vs CCN3	~40	~55
CCN2 vs CCN3	~45	~60
CCN4 vs CCN1/2/3	~35-40	~50-55
CCN5 vs other CCNs	~30-35	~45-50
CCN6 vs other CCNs	~30	~45

Data synthesized from multiple sources indicating general conservation levels. Precise percentages can vary with alignment algorithms.

Table 2: Cross-Species Conservation of CCN2 (CTGF)

Species Comparison	Amino Acid Identity (%)
Human vs. Mouse	~95
Human vs. Xenopus	~88
Human vs. Zebrafish	~80
Overall Chordate Identity	~88 <sup>[7]</sup>

This high level of conservation, especially for CCN2, highlights its critical and conserved biological roles.<sup>[7]</sup>

## Tissue Expression

The expression patterns of CCN proteins are broad and overlapping, yet each member exhibits a distinct tissue distribution that is largely conserved between species like human and mouse, suggesting conserved physiological functions.

Table 3: Overview of CCN Protein Expression in Human and Mouse Tissues

CCN Member	Human Tissues (High Expression)	Mouse Tissues (High Expression)
CCN1	Placenta, skin, adrenal gland, ovary, lung	Uterus, placenta, developing bone, skin
CCN2	Kidney, lung, placenta, heart, brain	Kidney, heart, lung, cartilage, bone
CCN3	Brain, adrenal gland, ovary, heart	Brain, developing bone, adrenal gland
CCN4	Ovary, placenta, kidney, lung	Ovary, developing bone, lung
CCN5	Heart, brain, skeletal muscle, uterus, aorta	Heart, brain, aorta, skeletal muscle, uterus[8]
CCN6	Cartilage, placenta, lung, kidney	Cartilage, developing bone, lung

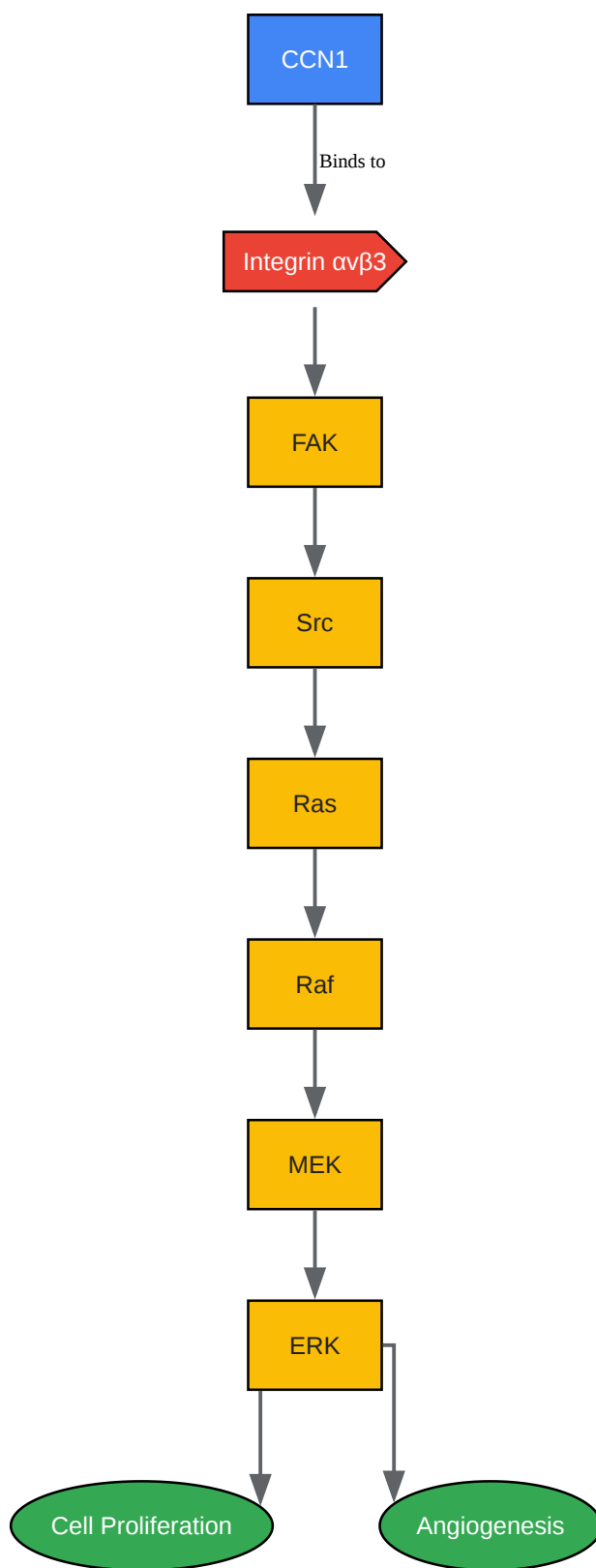
Data sourced from the Human Protein Atlas and literature on mouse expression.[8]

## Conserved Signaling Pathways

CCN proteins function as signaling hubs, modulating the activity of several key pathways that are highly conserved throughout evolution.

### CCN1-Integrin Signaling

CCN1 interacts with various integrin receptors to regulate cell adhesion, migration, and proliferation. The interaction with integrin  $\alpha\beta3$  is particularly important for angiogenesis.

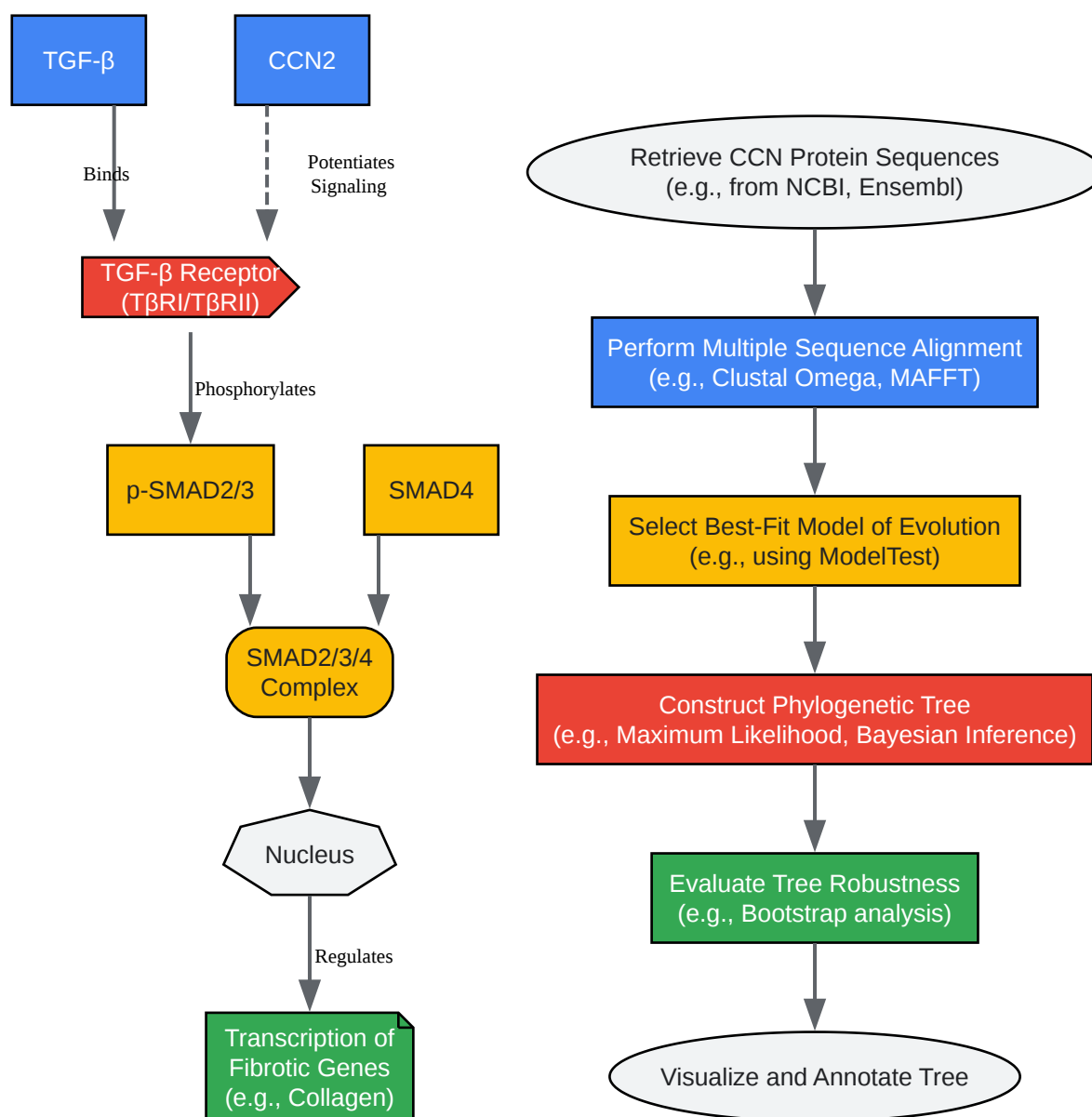


[Click to download full resolution via product page](#)

Caption: CCN1 binding to integrin  $\alpha\beta3$  activates the FAK/Src and Ras/Raf/MEK/ERK pathways.

## CCN2-TGF- $\beta$ Signaling Crosstalk

CCN2 is a well-established modulator of the Transforming Growth Factor- $\beta$  (TGF- $\beta$ ) signaling pathway, often acting as a downstream mediator of its fibrotic effects.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. CCN1 interlinks integrin and hippo pathway to autoregulate tip cell activity | eLife [elifesciences.org]
- 5. Binding of the angiogenic/senescence inducer CCN1/CYR61 to integrin  $\alpha 6 \beta 1$  drives endocrine resistance in breast cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Evolutionary Conservation of the CCN Protein Family: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12371739#evolutionary-conservation-of-the-9-ccn-protein-family]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)